

Technical Support Center: Sofosbuvir Stability and Impurity Control

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Compound of Interest

Compound Name: Sofosbuvir impurity N

Cat. No.: B10799905

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This technical support center provides guidance for researchers, scientists, and drug development professionals on preventing the formation of **Sofosbuvir impurity N** during storage. The information is presented in a question-and-answer format to directly address potential issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Sofosbuvir impurity N**?

A1: **Sofosbuvir impurity N** is a diastereomer of Sofosbuvir.^{[1][2]} Diastereomers are stereoisomers that are not mirror images of each other and have different physical properties. The formation of such impurities is a critical quality attribute to monitor as it can impact the efficacy and safety of the drug product. Sofosbuvir has multiple chiral centers, and impurity N differs in the three-dimensional arrangement at one or more of these centers. The specific chemical structure of Sofosbuvir is (S)-isopropyl 2-((S)-(((2R,3R,4R,5R)-5-(2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)-4-fluoro-3-hydroxy-4-methyltetrahydrofuran-2-yl)methoxy)(phenoxy)phosphoryl)amino)propanoate.^{[3][4]}

Q2: What are the primary factors that can lead to the degradation of Sofosbuvir and the formation of impurities during storage?

A2: Sofosbuvir is susceptible to degradation under several conditions. Forced degradation studies have shown that Sofosbuvir degrades in acidic, basic, and oxidative environments.[5][6] It is relatively stable under thermal and photolytic stress.[6] The formation of diastereomeric impurities like impurity N can be influenced by factors such as pH, temperature, and the presence of certain solvents or excipients that may catalyze epimerization at one of the chiral centers, particularly the phosphorus atom in the phosphoramidate moiety.

Q3: What are the recommended storage conditions for Sofosbuvir to minimize impurity formation?

A3: To ensure the stability of Sofosbuvir and prevent the formation of impurities, including diastereomers like impurity N, it is crucial to adhere to the manufacturer's recommended storage conditions. Generally, Sofosbuvir tablets should be stored below 30°C (86°F) and dispensed in their original container.[1] For research purposes, it is advisable to store Sofosbuvir active pharmaceutical ingredient (API) in a well-closed container at controlled room temperature, protected from moisture and light.

Q4: How can I detect and quantify **Sofosbuvir impurity N** in my samples?

A4: The most common analytical technique for the separation and quantification of Sofosbuvir and its impurities, including diastereomers, is High-Performance Liquid Chromatography (HPLC), particularly chiral HPLC.[6][7][8] Due to the similar physicochemical properties of diastereomers, specialized chiral stationary phases are often required for their separation. Other methods like Nuclear Magnetic Resonance (NMR) spectroscopy, specifically ³¹P-NMR, can also be valuable for characterizing and quantifying phosphorus-containing diastereomers.[9][10]

Troubleshooting Guide

Issue	Possible Causes	Recommended Actions
Increased levels of Impurity N detected in a stored Sofosbuvir sample.	- Improper Storage Temperature: Storage at elevated temperatures can accelerate isomerization. - Exposure to Non-neutral pH: Acidic or basic conditions can catalyze the epimerization of the chiral phosphorus center. - Inappropriate Solvent System for Storage: Certain solvents may promote the conversion of Sofosbuvir to its diastereomer.	- Verify that the storage temperature is maintained below 30°C (86°F). - Ensure that the Sofosbuvir substance or formulation is not exposed to acidic or basic environments. Utilize buffered solutions for any liquid-state studies. - If storing in solution, use a neutral, aprotic solvent and perform stability studies to ensure compatibility.
Difficulty in separating Impurity N from the main Sofosbuvir peak during HPLC analysis.	- Inadequate Chromatographic Method: A standard reversed-phase HPLC method may not be sufficient to resolve diastereomers.	- Develop and validate a chiral HPLC method. This may involve screening different chiral stationary phases (e.g., cellulose- or amylose-based) and optimizing the mobile phase composition. - Consider derivatization of the sample with a chiral agent to create diastereomeric derivatives that can be separated on a standard achiral column.[7]
Unexpected degradation of Sofosbuvir in a formulation.	- Presence of Oxidizing Agents: Excipients or container components may introduce oxidative stress. - Hydrolysis: Presence of excessive moisture.	- Review the composition of the formulation for any potentially reactive excipients. - Store the formulation in a tightly sealed container with a desiccant to control humidity.[1]

Experimental Protocols

Protocol 1: Stability Testing of Sofosbuvir under Stressed Conditions

This protocol is designed to assess the stability of a Sofosbuvir sample and its propensity to form impurity N under various stress conditions.

1. Materials:

- Sofosbuvir API
- 0.1 N Hydrochloric Acid (HCl)
- 0.1 N Sodium Hydroxide (NaOH)
- 3% Hydrogen Peroxide (H₂O₂)
- High-purity water
- HPLC-grade acetonitrile and methanol
- Phosphate buffer (pH 7.0)
- Calibrated HPLC system with a UV detector and a suitable chiral column.

2. Procedure:

- Acid Hydrolysis: Dissolve a known amount of Sofosbuvir in 0.1 N HCl and keep at 60°C for 24 hours.
- Base Hydrolysis: Dissolve a known amount of Sofosbuvir in 0.1 N NaOH and keep at 60°C for 24 hours.
- Oxidative Degradation: Dissolve a known amount of Sofosbuvir in 3% H₂O₂ and keep at room temperature for 24 hours.
- Thermal Degradation: Keep a solid sample of Sofosbuvir in an oven at 80°C for 48 hours.
- Photostability: Expose a solid sample of Sofosbuvir to UV light (254 nm) for 24 hours.
- Control Sample: Prepare a solution of Sofosbuvir in a neutral buffer (e.g., phosphate buffer pH 7.0) and store at 4°C.

3. Analysis:

- At specified time points, withdraw aliquots from each stress condition, neutralize if necessary, and dilute with the mobile phase to a suitable concentration.
- Analyze the samples using a validated chiral HPLC method to separate and quantify Sofosbuvir and impurity N.

Protocol 2: Chiral HPLC Method for Separation of Sofosbuvir and Impurity N

This is a general guideline for developing a chiral HPLC method. Specific parameters will need to be optimized for your system and samples.

1. Chromatographic Conditions:

- Column: Chiral stationary phase column (e.g., Chiralcel OD-H, Chiralpak AD-H, or equivalent).
- Mobile Phase: A mixture of a non-polar solvent (e.g., hexane or heptane) and a polar modifier (e.g., isopropanol or ethanol). The exact ratio needs to be optimized for resolution.
- Flow Rate: Typically 0.5 - 1.5 mL/min.
- Column Temperature: Controlled, typically between 20°C and 40°C.
- Detection: UV at 260 nm.

2. Sample Preparation:

- Dissolve the Sofosbuvir sample in the mobile phase or a compatible solvent to a final concentration within the linear range of the detector.
- Filter the sample through a 0.45 µm syringe filter before injection.

3. Validation Parameters (as per ICH guidelines):

- Specificity: Ensure the method can resolve Sofosbuvir and impurity N from other potential impurities and degradation products.
- Linearity: Establish a linear relationship between the peak area and the concentration of both Sofosbuvir and impurity N.
- Accuracy and Precision: Determine the closeness of the measured values to the true values and the degree of scatter between a series of measurements.
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): Determine the lowest concentration of impurity N that can be reliably detected and quantified.
- Robustness: Evaluate the method's performance with small, deliberate variations in chromatographic parameters.

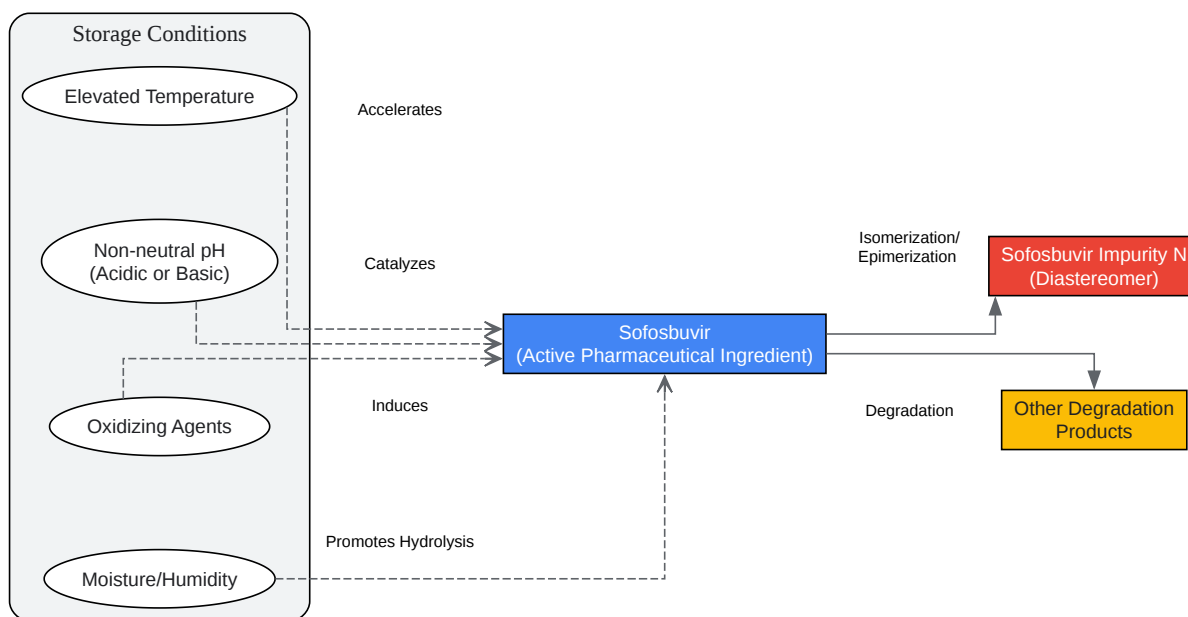
Data Presentation

The following table provides a template for summarizing quantitative data from stability studies.

Storage Condition	Time (hours)	Sofosbuvir (%)	Impurity N (%)	Total Impurities (%)
Control (4°C)	0	100.0	< LOQ	< LOQ
24	99.8	< LOQ	0.2	
0.1 N HCl (60°C)	24	85.2	1.5	13.3
0.1 N NaOH (60°C)	24	70.5	3.2	26.3
3% H ₂ O ₂ (RT)	24	92.1	0.8	7.1
80°C (Solid)	48	99.5	0.3	0.2
UV Light (Solid)	24	99.6	0.2	0.2

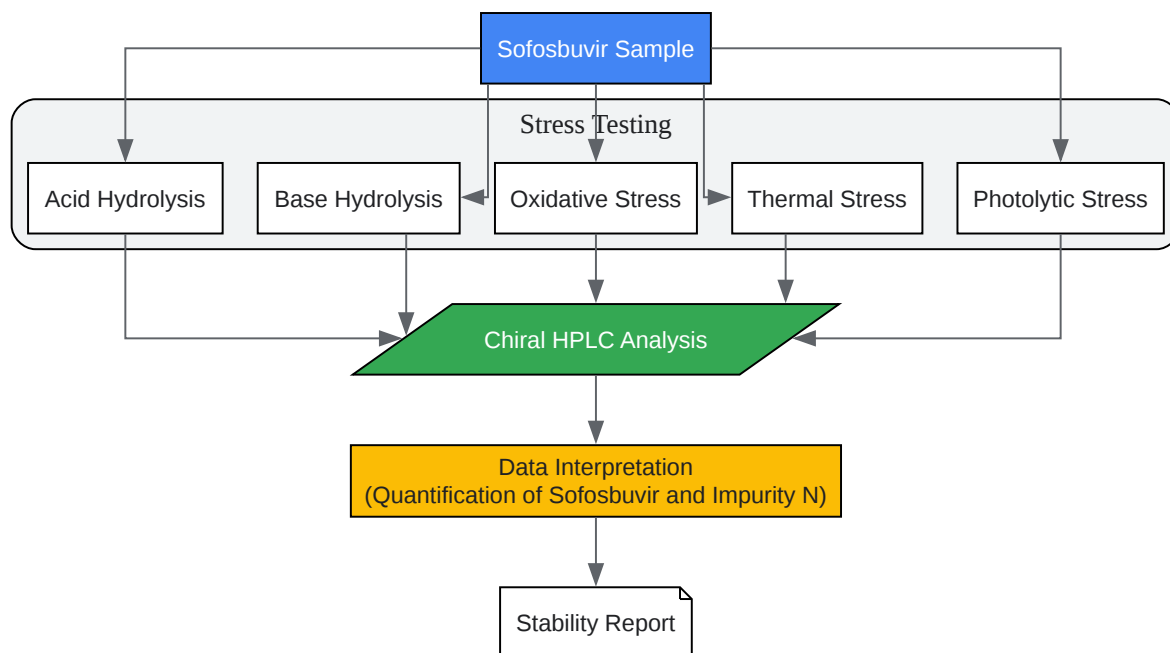
Note: This is example data and will vary based on experimental conditions.

Visualizations



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Caption: Factors influencing the formation of **Sofosbuvir Impurity N**.



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Caption: Workflow for Sofosbuvir stability testing.

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